

An In-depth Technical Profile of 3-Bromo-2,5-dimethylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-2,5-dimethylpyridine

Cat. No.: B107869

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **3-Bromo-2,5-dimethylpyridine**, a halogenated pyridine derivative. The information presented is intended to support research and development activities by providing key chemical data.

Core Chemical Properties

3-Bromo-2,5-dimethylpyridine, also known as 3-Bromo-2,5-lutidine, is a chemical compound with the CAS number 17117-19-0.^{[1][2]} Its fundamental properties are summarized in the table below.

Parameter	Value	Reference
Molecular Formula	C7H8BrN	^[3]
Molecular Weight	186.049 g/mol	^[3]
IUPAC Name	3-bromo-2,5-dimethylpyridine	
Synonyms	3-Bromo-2,5-lutidine	^[2]
CAS Number	17117-19-0	^{[1][2]}

Context in Research and Development

As a substituted pyridine, **3-Bromo-2,5-dimethylpyridine** primarily serves as a building block or intermediate in organic synthesis. Pyridine rings are a common scaffold in medicinal chemistry, and halogenated derivatives such as this compound are versatile precursors for introducing further functional groups through various coupling reactions.

Due to the nature of this compound as a chemical intermediate, it is not associated with specific biological signaling pathways or complex experimental workflows in the way a bioactive molecule or drug candidate would be. Therefore, diagrams representing such concepts are not applicable. The experimental protocols involving this compound would be specific to the synthetic routes it is being used in, which are highly varied and context-dependent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Bromo-2,5-dimethylpyridine | CAS#:17117-19-0 | Chemsrsc [chemsrc.com]
- 2. 3-Bromo-2,5-lutidine | 17117-19-0 [chemicalbook.com]
- 3. 3-bromo-2,5-dimethylpyridine - Anichem [anichemllc.com]
- To cite this document: BenchChem. [An In-depth Technical Profile of 3-Bromo-2,5-dimethylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107869#3-bromo-2-5-dimethylpyridine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com